

Comprehensive Analytical Characterization of 2-(Pyrrolidin-1-ylmethyl)benzonitrile: A Multi-Technique Approach

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Compound of Interest

Compound Name: 2-(Pyrrolidin-1-ylmethyl)benzonitrile

CAS No.: 135277-07-5

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Abstract

This document provides a detailed guide to the analytical characterization of **2-(Pyrrolidin-1-ylmethyl)benzonitrile**, a key intermediate in pharmaceutical synthesis. The inherent structural features of this molecule—a tertiary amine, a pyrrolidine ring, a methylene bridge, and a benzonitrile moiety—necessitate a multi-faceted analytical strategy to ensure identity, purity, and quality. We present a suite of orthogonal analytical techniques, including High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), Nuclear Magnetic Resonance (NMR) Spectroscopy, and Fourier-Transform Infrared (FTIR) Spectroscopy. Each section explains the causality behind methodological choices, provides detailed, field-tested protocols, and outlines a self-validating system through system suitability and data interpretation guidelines. This guide is intended for researchers and quality control professionals engaged in the development and manufacturing of active pharmaceutical ingredients (APIs).

Introduction and Molecular Overview

2-(Pyrrolidin-1-ylmethyl)benzonitrile is a versatile building block in medicinal chemistry, with the pyrrolidine scaffold being prominent in many biologically active compounds.[1][2] The benzonitrile group is also a common feature in various drug molecules.[3][4] The precise analytical characterization of this intermediate is paramount to ensure the quality, safety, and efficacy of the final API. Impurities arising from the synthetic process, if not properly identified and controlled, can have a significant impact on downstream processes and the final drug product's safety profile.[5] This guide establishes a robust framework for the comprehensive analysis of this compound.

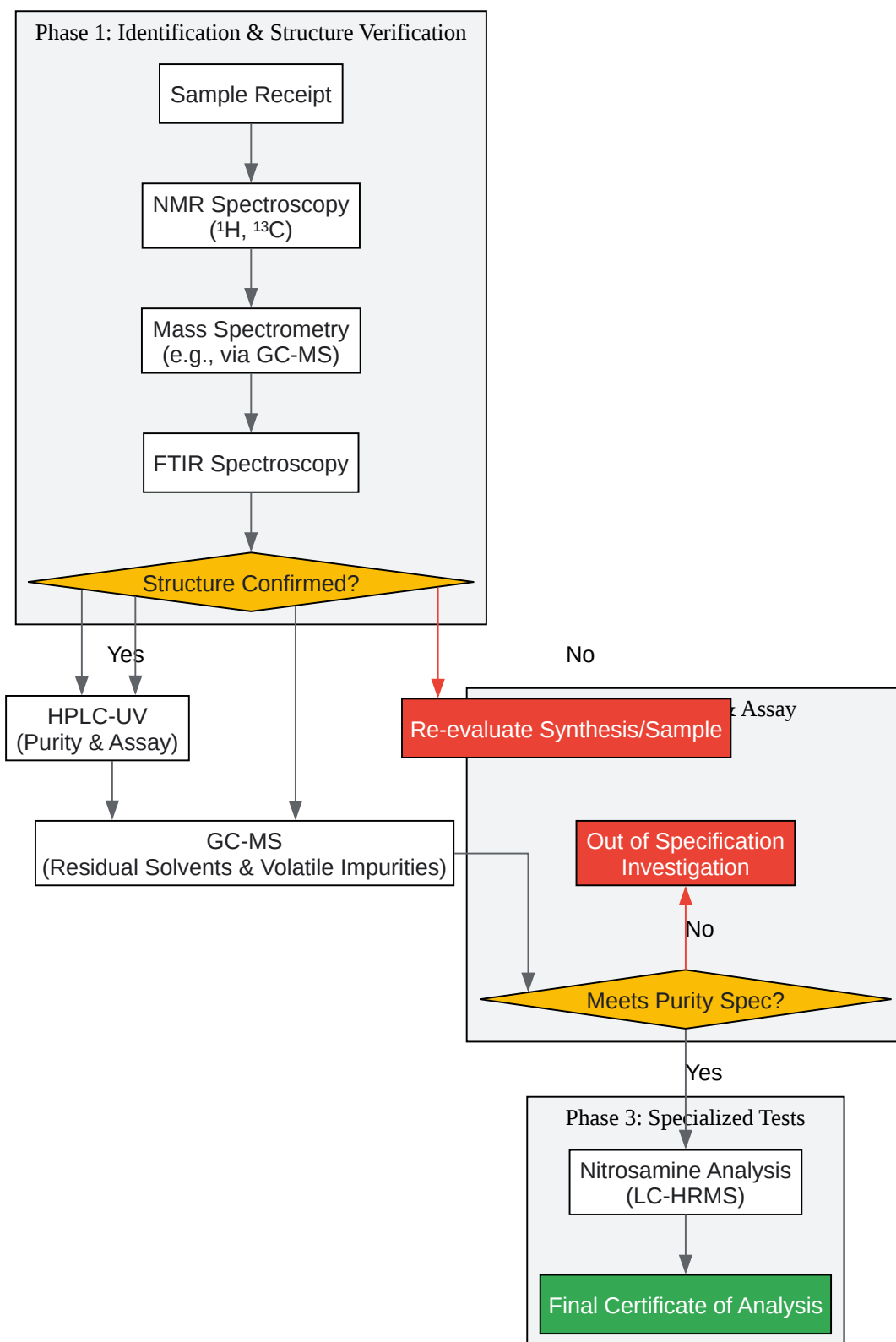
Table 1: Physicochemical Properties of **2-(Pyrrolidin-1-ylmethyl)benzonitrile**

Property	Value	Source
Molecular Formula	C₁₂H₁₄N₂	[6]
Molecular Weight	186.25 g/mol	[6]
CAS Number	78064-96-7 (for 4-isomer)	[6]
Appearance	Expected to be a liquid or low-melting solid	Inferred
LogP (Predicted)	~2.0 - 2.5	Inferred

| Key Structural Features | Aromatic nitrile, tertiary amine, pyrrolidine ring | |

Integrated Analytical Workflow

A robust characterization strategy employs multiple orthogonal techniques to build a complete profile of the compound. The following workflow ensures that identity, structure, purity, and potential impurities are thoroughly investigated.



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Caption: Comprehensive analytical workflow for **2-(Pyrrolidin-1-ylmethyl)benzonitrile**.

Chromatographic Methods for Purity and Assay

Chromatography is the cornerstone for separating the main compound from process-related impurities and degradation products.

High-Performance Liquid Chromatography (HPLC-UV)

Method Rationale: Reverse-phase HPLC is the premier technique for purity and assay determination of non-volatile, polar to moderately non-polar compounds. The presence of the benzonitrile chromophore allows for sensitive detection using a UV detector. A C18 column is selected for its versatility and effective retention of aromatic compounds. The mobile phase, a buffered acetonitrile/water mixture, is chosen to ensure good peak shape for the basic amine moiety and to separate it from potential impurities.^[7]

Detailed Protocol:

- Instrumentation and Conditions:
 - System: HPLC with a quaternary pump, autosampler, column oven, and UV/DAD detector.
 - Column: C18 reverse-phase, 250 mm x 4.6 mm, 5 µm particle size.
 - Mobile Phase:
 - A: 10 mM Ammonium Acetate in water, pH adjusted to 4.5 with acetic acid.
 - B: Acetonitrile.
 - Gradient: 70% A / 30% B, hold for 2 min; ramp to 20% A / 80% B over 15 min; hold for 3 min.
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 35 °C.
 - Detection Wavelength: 235 nm (primary), DAD scan from 200-400 nm.
 - Injection Volume: 10 µL.

- Reagent and Standard Preparation:
 - Mobile Phase A Preparation: Prepare a 10 mM ammonium acetate solution in HPLC-grade water, adjust pH to 4.5, and filter through a 0.45 μ m membrane.[\[7\]](#)
 - Standard Stock Solution (1 mg/mL): Accurately weigh ~10 mg of **2-(Pyrrolidin-1-ylmethyl)benzonitrile** reference standard into a 10 mL volumetric flask and dissolve in diluent (50:50 Acetonitrile:Water).
 - Sample Solution (1 mg/mL): Prepare the sample to be tested at the same concentration as the standard using the same diluent.
- Analysis and System Suitability:
 - Equilibrate the system until a stable baseline is achieved.
 - Perform five replicate injections of the standard solution.
 - Inject a blank (diluent) followed by the sample solution(s).
 - System Suitability Test (SST): The system is deemed suitable for analysis if the following criteria are met:
 - Tailing Factor (T): ≤ 1.5 for the main peak.
 - Theoretical Plates (N): ≥ 5000 for the main peak.
 - Relative Standard Deviation (%RSD): $\leq 2.0\%$ for the peak area of five replicate injections.
- Data Interpretation:
 - Assay (%): Calculated against the reference standard using the external standard method.
 - Purity (%): Determined by the area percent method. All impurity peaks greater than 0.05% should be reported and identified if they exceed the identification threshold (typically 0.10%).[\[5\]](#)

Table 2: HPLC-UV Method Parameters

Parameter	Setting	Rationale
Column	C18, 250 x 4.6 mm, 5 µm	Good retention for aromatic compounds.
Mobile Phase	Acetonitrile / Ammonium Acetate Buffer (pH 4.5)	Buffered phase prevents peak tailing of the basic amine.
Detection	235 nm	High absorbance wavelength for the benzonitrile chromophore.

| Temperature | 35 °C | Ensures reproducible retention times. |

Gas Chromatography-Mass Spectrometry (GC-MS)

Method Rationale: GC-MS is ideal for identifying and quantifying volatile and semi-volatile impurities, including residual synthesis solvents and certain process impurities. The mass spectrometer provides definitive identification based on mass-to-charge ratio and fragmentation patterns.[8]

Detailed Protocol:

- Instrumentation and Conditions:
 - System: GC coupled to a Mass Spectrometer (e.g., single quadrupole).
 - Column: DB-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness.
 - Carrier Gas: Helium, constant flow at 1.2 mL/min.
 - Injector Temperature: 250 °C.
 - Oven Program: 80 °C (hold 2 min), ramp at 15 °C/min to 280 °C, hold for 5 min.
 - MS Transfer Line: 280 °C.

- Ion Source: Electron Ionization (EI) at 70 eV, 230 °C.
- Mass Range: 40-450 amu.
- Sample Preparation:
 - Dissolve ~5 mg of the sample in 1 mL of a suitable solvent like Dichloromethane or Ethyl Acetate.^[9]
- Data Interpretation:
 - Identify peaks by comparing their mass spectra with a reference library (e.g., NIST).
 - Quantify impurities using an internal standard or by area percent if response factors are known to be similar.
 - This method is particularly useful for detecting starting materials like pyrrolidine or potential byproducts from the synthesis.

Spectroscopic Methods for Structural Elucidation

Spectroscopic methods provide unambiguous confirmation of the molecular structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Method Rationale: NMR is the most powerful tool for structural elucidation. ^1H NMR confirms the presence and connectivity of protons, while ^{13}C NMR identifies all unique carbon atoms in the molecule.

Protocol:

- Sample Preparation: Dissolve 5-10 mg of the sample in ~0.7 mL of deuterated chloroform (CDCl_3) or DMSO- d_6 .^[10]
- Acquisition: Acquire ^1H and $^{13}\text{C}\{^1\text{H}\}$ spectra on a 400 MHz or higher spectrometer.
- Expected Spectral Features:
 - ^1H NMR (CDCl_3):

- ~7.3-7.7 ppm: Multiplets, 4H (Aromatic protons of the benzonitrile ring).
- ~3.7 ppm: Singlet, 2H (Methylene bridge protons, -CH₂-N).
- ~2.5-2.7 ppm: Multiplet, 4H (Pyrrolidine protons adjacent to nitrogen).
- ~1.7-1.9 ppm: Multiplet, 4H (Remaining pyrrolidine protons).
- ¹³C NMR (CDCl₃):
 - ~132-140 ppm: Quaternary carbon attached to the -CH₂- group.
 - ~128-132 ppm: Aromatic CH carbons.
 - ~118 ppm: Nitrile carbon (-C≡N).
 - ~112 ppm: Quaternary carbon attached to the nitrile group.
 - ~60 ppm: Methylene bridge carbon (-CH₂-N).
 - ~54 ppm: Pyrrolidine carbons adjacent to nitrogen.
 - ~23 ppm: Remaining pyrrolidine carbons.

Fourier-Transform Infrared (FTIR) Spectroscopy

Method Rationale: FTIR provides confirmation of key functional groups by identifying their characteristic vibrational frequencies.

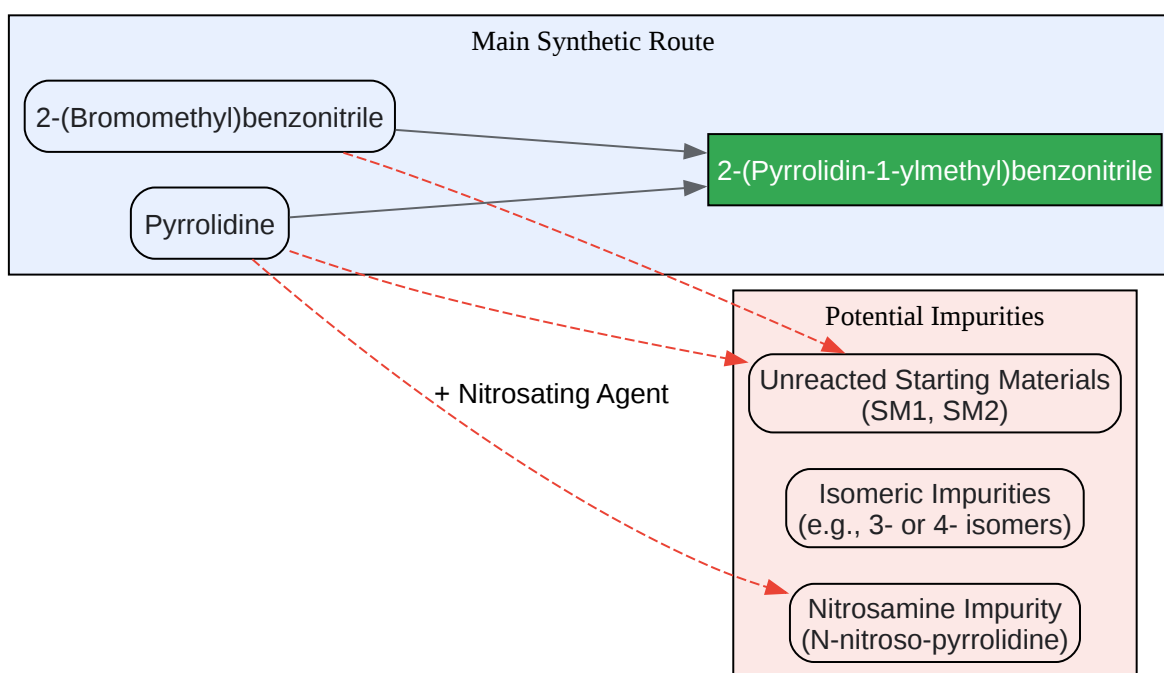
Protocol:

- Sample Preparation: Analyze as a thin film on a salt plate (if liquid) or as a KBr pellet (if solid).
- Expected Absorptions:
 - ~3050-3100 cm⁻¹: Aromatic C-H stretch.
 - ~2850-2950 cm⁻¹: Aliphatic C-H stretch (pyrrolidine and methylene).

- ~2220-2230 cm^{-1} : Sharp, strong $\text{C}\equiv\text{N}$ stretch (characteristic of the nitrile).[11]
- ~1600, 1480 cm^{-1} : Aromatic $\text{C}=\text{C}$ ring stretches.
- ~1100-1200 cm^{-1} : $\text{C}-\text{N}$ stretch.

Impurity Profiling and Control

A critical aspect of drug development is the identification and control of impurities.[12] The synthesis of **2-(Pyrrolidin-1-ylmethyl)benzonitrile**, likely proceeding via nucleophilic substitution of 2-(halomethyl)benzonitrile with pyrrolidine, can lead to specific impurities.



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Caption: Potential impurity formation pathways during synthesis.

Nitrosamine Impurity Risk Assessment

The presence of a secondary amine (pyrrolidine) as a starting material and a tertiary amine in the final product structure presents a risk for the formation of N-nitrosamine impurities.[13] Regulatory agencies require stringent control of these potential carcinogens.[14][15]

Recommended Action: A specific, highly sensitive method is required to detect potential N-nitrosopyrrolidine. LC-HRMS (High-Resolution Mass Spectrometry) is the technique of choice for this analysis due to its high selectivity and low detection limits (ppb level).[15][16]

Table 3: Key Potential Impurities and Recommended Analytical Method

Impurity	Potential Source	Recommended Analytical Method
2-(Bromomethyl)benzonitrile	Unreacted starting material	HPLC-UV, GC-MS
Pyrrolidine	Unreacted starting material	GC-MS (headspace may be required)
Isomeric Products	Impurities in starting material	HPLC-UV (requires good resolution)

| N-nitrosopyrrolidine | Reaction of pyrrolidine with nitrosating agents | LC-HRMS |

Conclusion

The analytical characterization of **2-(Pyrrolidin-1-ylmethyl)benzonitrile** requires an orthogonal set of analytical techniques. The protocols outlined in this guide provide a robust framework for confirming the identity, structure, purity, and safety profile of this important pharmaceutical intermediate. By integrating chromatographic and spectroscopic methods and paying special attention to potential impurities like nitrosamines, researchers and quality control professionals can ensure the material meets the high standards required for drug development.

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